Application Notes and Protocols for the Laboratory Synthesis of Biriperone

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Compound of Interest

Compound Name:	*Biriperone*
CAS No.:	*42021-34-1*
Cat. No.:	*B048065*

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Introduction: The Significance of **Biriperone** and the Rationale for Synthesis

Biriperone, with the chemical identifier CAS 42021-34-1, is a butyrophenone derivative that has been investigated for its potential as a neuroleptic agent.[1][2][3] Its pharmacological profile is characterized by its interaction with dopamine and serotonin receptors. The synthesis of **Biriperone** in a laboratory setting is a crucial process for researchers engaged in neuropharmacology, medicinal chemistry, and drug discovery. Access to a reliable synthetic protocol enables further investigation into its mechanism of action, the development of novel analogs with improved therapeutic properties, and the production of standards for analytical and preclinical studies.

This document provides a comprehensive guide to the laboratory-scale synthesis of **Biriperone**. It is intended for an audience of researchers, scientists, and professionals in the field of drug development. The protocols outlined herein are designed to be clear, concise, and reproducible, with an emphasis on the underlying chemical principles and safety considerations.

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Synthetic Strategy: A Convergent Approach to Biriperone

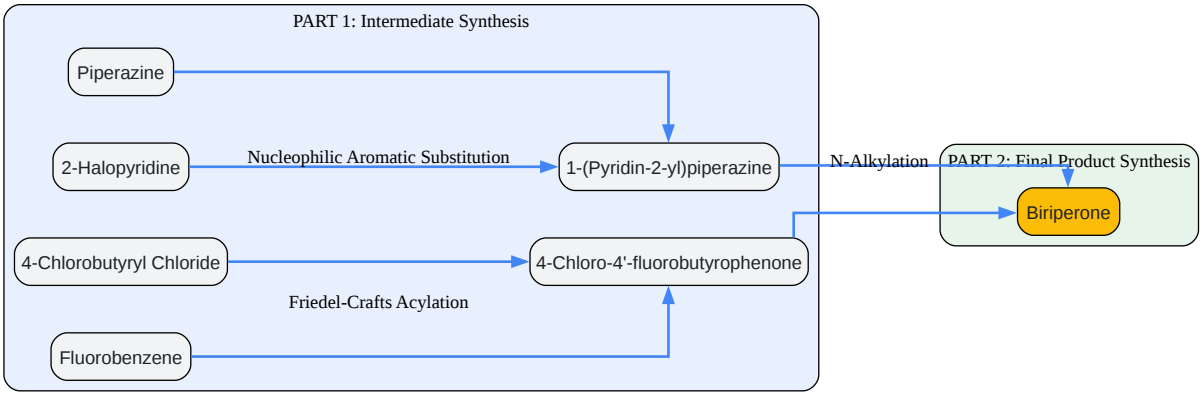
The most logical and widely applicable strategy for the synthesis of **Biriperone** is a convergent approach, which involves the preparation of two key intermediates that are subsequently coupled in the final step. This method offers flexibility and allows for the purification of intermediates, leading to a higher purity of the final product.

The overall synthetic pathway can be dissected into two primary stages:

- Synthesis of Key Intermediates:
  - Preparation of 1-(Pyridin-2-yl)piperazine.
  - Preparation of 4-Chloro-4'-fluorobutyrophenone.
- Final Convergent Synthesis:
  - N-Alkylation of 1-(Pyridin-2-yl)piperazine with 4-Chloro-4'-fluorobutyrophenone to yield **Biriperone**.

This strategy is illustrated in the workflow diagram below.

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Caption: Synthetic workflow for **Biriperone**.

Part 1: Synthesis of Key Intermediates

Synthesis of 1-(Pyridin-2-yl)piperazine

Principle: This intermediate is synthesized via a nucleophilic aromatic substitution reaction. The secondary amine of piperazine acts as a nucleophile, displacing a halide (typically chloride or bromide) from the 2-position of the pyridine ring. The use of an excess of piperazine can serve as both the reactant and a base to neutralize the hydrogen halide formed during the reaction.

Protocol:

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Reagent/Solvent	Molar Equiv.	Molecular Weight (g/mol)	Amount
2-Chloropyridine	1.0	113.55	(user-defined)
Piperazine (anhydrous)	5.0	86.14	(user-defined)
Ethanol	-	-	(user-defined)

Step-by-Step Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve anhydrous piperazine in ethanol.
- Slowly add 2-chloropyrimidine to the stirred solution at room temperature.
- Stir the resulting mixture at room temperature for approximately 3 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Upon completion of the reaction, add a 5% aqueous sodium hydroxide solution to the reaction mixture.
- Extract the product into chloroform.
- Wash the organic layer three times with water and then dry it over anhydrous magnesium sulfate.
- Remove the solvent under reduced pressure.
- Distill the residue under vacuum to obtain pure 1-(2-pyrimidinyl)piperazine. The boiling point is reported to be 131-132 °C at 1.5 mmHg.[4]

Synthesis of 4-Chloro-4'-fluorobutyrophenone

Principle: This intermediate is prepared through a Friedel-Crafts acylation reaction. Fluorobenzene is acylated with 4-chlorobutyryl chloride in the presence of a Lewis acid catalyst, typically aluminum chloride ($AlCl_3$). The reaction introduces the 4-chlorobutyryl group

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onto the para position of the fluorobenzene ring due to the ortho, para-directing effect of the fluorine atom.

Protocol:

Reagent/Solvent	Molar Equiv.	Molecular Weight (g/mol)	Amount
Fluorobenzene	1.0	96.10	(user-defined)
4-Chlorobutyryl Chloride	1.1	141.00	(user-defined)
Aluminum Chloride (anhydrous)	1.2	133.34	(user-defined)
Dichloromethane (anhydrous)	-	-	(user-defined)

Step-by-Step Procedure:

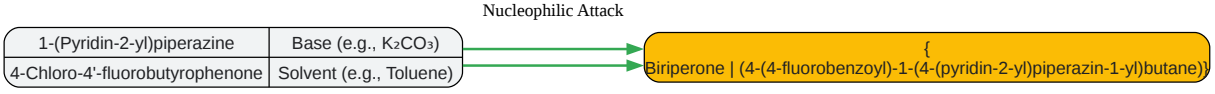
- To a flame-dried, three-necked flask equipped with a dropping funnel, a magnetic stirrer, and a nitrogen inlet, add anhydrous aluminum chloride and anhydrous dichloromethane.
- Cool the suspension to 0-5 °C in an ice bath.
- Add a solution of 4-chlorobutyryl chloride in anhydrous dichloromethane dropwise to the stirred suspension.
- Following the addition, add fluorobenzene dropwise while maintaining the temperature below 10 °C.
- After the addition is complete, allow the reaction mixture to stir at room temperature for several hours, monitoring the reaction progress by TLC.
- Carefully pour the reaction mixture into a mixture of crushed ice and concentrated hydrochloric acid to quench the reaction and decompose the aluminum chloride complex.
- Separate the organic layer, and extract the aqueous layer with dichloromethane.

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- Combine the organic layers, wash with water, then with a saturated sodium bicarbonate solution, and finally with brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the crude product.
- The crude 4-chloro-4'-fluorobutyrophenone can be purified by vacuum distillation or recrystallization from a suitable solvent.

Part 2: Final Convergent Synthesis of **Biriperone**

Principle: The final step in the synthesis of **Biriperone** is the N-alkylation of 1-(pyridin-2-yl)piperazine with 4-chloro-4'-fluorobutyrophenone. In this nucleophilic substitution reaction, the secondary amine of the piperazine ring attacks the electrophilic carbon atom of the chlorobutyl chain, displacing the chloride ion. The reaction is typically carried out in the presence of a base to neutralize the hydrochloric acid that is formed.



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Caption: Final N-alkylation step for **Biriperone** synthesis.

Protocol:

Reagent/Solvent	Molar Equiv.	Molecular Weight (g/mol)	Amount
1-(Pyridin-2-yl)piperazine	1.0	163.22	(user-defined)
4-Chloro-4'-fluorobutyrophenone	1.1	200.65	(user-defined)
Potassium Carbonate (anhydrous)	2.0	138.21	(user-defined)
Potassium Iodide (catalytic)	0.1	166.00	(user-defined)
Toluene	-	-	(user-defined)

Step-by-Step Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, combine 1-(pyridin-2-yl)piperazine, 4-chloro-4'-fluorobutyrophenone, anhydrous potassium carbonate, and a catalytic amount of potassium iodide in toluene.
- Heat the mixture to reflux and maintain it for several hours (typically 12-24 hours). The reaction progress should be monitored by TLC.
- After the reaction is complete, cool the mixture to room temperature and filter to remove the inorganic salts.
- Wash the filtrate with water to remove any remaining inorganic impurities.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude **Biriperone**.
- Purification: The crude product can be purified by column chromatography on silica gel using an appropriate eluent system (e.g., a gradient of ethyl acetate in hexane).
- Alternatively, the product can be converted to its hydrochloride salt by dissolving the free base in a suitable solvent (e.g., ethanol) and adding a solution of hydrochloric acid in ethanol

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or ether. The precipitated salt can then be collected by filtration and recrystallized to achieve high purity.

Characterization and Validation

The identity and purity of the synthesized **Biriperone** and its intermediates should be confirmed using standard analytical techniques:

- Thin-Layer Chromatography (TLC): To monitor reaction progress and assess the purity of the product.
- Melting Point: To compare with literature values for the pure compound.
- Nuclear Magnetic Resonance (NMR) Spectroscopy (^{1}H NMR and ^{13}C NMR): To confirm the chemical structure of the synthesized compounds.
- Mass Spectrometry (MS): To determine the molecular weight and confirm the identity of the product.
- High-Performance Liquid Chromatography (HPLC): To determine the purity of the final product.

Safety Precautions

- All synthetic procedures should be carried out in a well-ventilated fume hood.
- Personal protective equipment (PPE), including safety glasses, lab coat, and gloves, must be worn at all times.
- Handle all chemicals with care, referring to their respective Safety Data Sheets (SDS) for specific handling and disposal instructions.
- Anhydrous solvents and reagents are moisture-sensitive and should be handled under an inert atmosphere (e.g., nitrogen or argon).
- Quenching of the Friedel-Crafts reaction is highly exothermic and should be performed with caution.

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